

Essential Safety and Logistical Information for Handling 3-Methylbenzenethiol

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Compound of Interest

Compound Name: 3-Methylbenzenethiol

Cat. No.: B086895

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This guide provides crucial safety, handling, and disposal information for **3-Methylbenzenethiol** (also known as m-thiocresol), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring a safe laboratory environment.

Chemical Identifier:

- CAS Number: 108-40-7
- EC Number: 203-578-4
- Linear Formula: CH₃C₆H₄SH

Hazard Identification

3-Methylbenzenethiol is a hazardous chemical with the following classifications[1]:

- Causes skin irritation.
- Causes serious eye damage.
- May cause respiratory irritation.
- Very toxic to aquatic life.

It is a combustible liquid with a strong, unpleasant odor[1][2].

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure protection from the hazards associated with **3-Methylbenzenethiol**.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields, or a face shield.[3][4]	Protects against splashes and aerosols.[3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[3][4] Double-gloving is recommended.[3]	Prevents direct skin contact.[3]
Skin Protection	Flame-resistant lab coat.[3][4]	Prevents skin contact and contamination of personal clothing.[3]
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood.[3][4] If exposure limits are exceeded, a full-face respirator with an appropriate cartridge is necessary.[4]	Minimizes inhalation of vapors or aerosols.[3] Thiols are known for their strong, unpleasant odors and potential to cause respiratory irritation.[4]

Operational and Handling Plan

Adherence to a strict operational protocol is necessary to minimize exposure and ensure safety.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure a certified chemical fume hood is operational.[3]

- Verify that an eyewash station and safety shower are readily accessible.[2][3]
- Prepare and label all necessary glassware and equipment within the fume hood.[3]
- Have designated, labeled waste containers ready for liquid and solid chemical waste.[3]
- Handling:
 - Don all required PPE before handling the chemical.[3]
 - Equilibrate the **3-Methylbenzenethiol** container to room temperature before opening to prevent moisture condensation.[3]
 - To minimize air exposure and its strong odor, handle under an inert gas atmosphere (e.g., argon or nitrogen) if possible.[3]
 - Ground and bond containers when transferring material to prevent static discharge.[5]
 - Use only non-sparking tools.[5][6]

Emergency Procedures

Spill Response:

- Small Spill (in a fume hood):
 - Alert personnel in the immediate area.[5]
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand). [5]
 - Collect the absorbent material in a sealed container for hazardous waste disposal.[5]
 - Clean the spill area with soap and water.[5]
- Large Spill:
 - Evacuate the area immediately.

- Contact your institution's Environmental Health and Safety (EHS) department.[5]

First Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention if irritation persists.[2]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[2]

Disposal Plan

Proper disposal of **3-Methylbenzenethiol** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Liquid Thiol Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. The label must explicitly state that the container holds thiol-containing waste.[3][4]
Solid Thiol Waste	Contaminated items such as gloves, pipette tips, and paper towels should be placed in a sealed plastic bag, which is then placed in a designated solid hazardous waste container.[3][4]
Decontamination Solution	Used bleach solution for decontamination should be collected in a separate, labeled hazardous waste container for disposal.[4]

All chemical waste should be disposed of through a licensed contractor, following all institutional and governmental regulations.[3]

Workflow for Safe Handling of 3-Methylbenzenethiol

Caption: Workflow for the safe handling of **3-Methylbenzenethiol**.

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